Spectroscopic Characterization of 2-[4-(Hydroxymethyl)phenoxy]acetonitrile: A Technical Guide

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Compound of Interest

Compound Name:	*2-[4-(Hydroxymethyl)phenoxy]acetonitrile*
CAS No.:	*123226-38-0*
Cat. No.:	*B2736336*

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This guide provides an in-depth analysis of the expected spectroscopic data for **2-[4-(hydroxymethyl)phenoxy]acetonitrile**, a key intermediate in various synthetic applications. As experimental spectra for this specific compound are not readily available in public databases, this document leverages fundamental principles of spectroscopy and data from analogous structures to predict and interpret its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles. This approach offers a robust framework for researchers, scientists, and drug development professionals to identify and characterize this molecule.

Molecular Structure and Overview

2-[4-(Hydroxymethyl)phenoxy]acetonitrile (C_9H_9NO, Molar Mass: 163.17 g/mol) is a bifunctional organic molecule incorporating a phenoxy ring, a benzylic alcohol, and a nitrile group. This unique combination of functional groups makes it a valuable building block in

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medicinal chemistry and materials science. Accurate spectroscopic analysis is paramount for confirming its identity, purity, and for tracking its transformation in subsequent chemical reactions.

Caption: Molecular structure of **2-[4-(hydroxymethyl)phenoxy]acetonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is anticipated to show distinct signals for each of the non-equivalent protons in the molecule. The chemical shifts are influenced by the electron-withdrawing effects of the oxygen and nitrile functionalities, as well as the aromatic ring current.

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Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration	Rationale
Ar-H (ortho to OCH_2CN)	~6.9-7.1	Doublet	2H	Shielded by the ether oxygen; split by adjacent aromatic proton.
Ar-H (ortho to CH_2OH)	~7.2-7.4	Doublet	2H	Deshielded relative to the other aromatic protons; split by adjacent aromatic proton.
OCH_2CN	~4.8-5.0	Singlet	2H	Deshielded by both the adjacent oxygen and the nitrile group.
CH_2OH	~4.5-4.7	Singlet	2H	Benzylic protons deshielded by the aromatic ring and the hydroxyl group.
CH_2OH	Variable (e.g., 1.5-3.0)	Broad Singlet	1H	Chemical shift is concentration and solvent dependent; proton is exchangeable.

Note: Predicted chemical shifts are relative to TMS in $CDCl_3$. The hydroxyl proton is often exchangeable with deuterium from the solvent (e.g., D_2O or CD_3OD), causing its signal to diminish or disappear.

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Predicted ^{13}C NMR Spectrum

The carbon NMR spectrum will provide information on the number of unique carbon environments.

Carbon	Predicted Chemical Shift (δ, ppm)	Rationale
C≡N	~115-120	Characteristic chemical shift for a nitrile carbon.
OCH_2CN	~55-60	Aliphatic carbon attached to an electron-withdrawing oxygen and nitrile group.
CH_2OH	~63-68	Benzylic carbon attached to a hydroxyl group.
Ar-C (quaternary, attached to OCH_2CN)	~157-160	Aromatic carbon deshielded by the ether oxygen.
Ar-C (quaternary, attached to CH_2OH)	~135-140	Aromatic carbon with a lower chemical shift than the ether-linked carbon.
Ar-CH (ortho to OCH_2CN)	~114-118	Shielded by the ether oxygen.
Ar-CH (ortho to CH_2OH)	~127-130	Less shielded aromatic carbons.

Experimental Protocol for NMR Spectroscopy

A standardized protocol ensures reproducibility and high-quality data.

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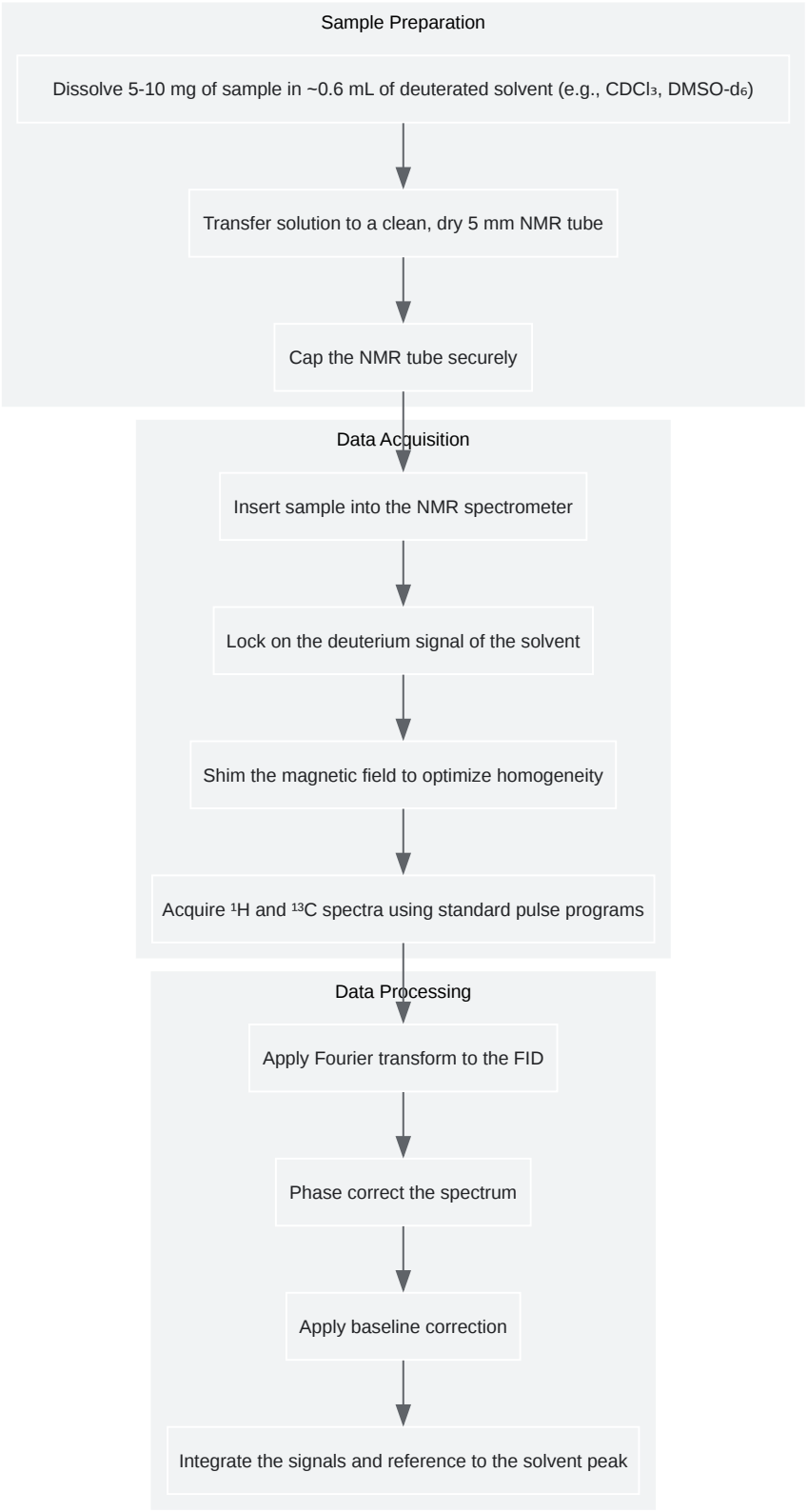

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Caption: Workflow for NMR data acquisition and processing.

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Detailed Steps:

- Sample Preparation:
  - Accurately weigh 5-10 mg of **2-[4-(hydroxymethyl)phenoxy]acetonitrile**.
  - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., Chloroform-d, DMSO-d_6) in a clean vial.[1]
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.[2]
  - Optimize the magnetic field homogeneity by shimming.
- Data Acquisition:
  - Acquire a ^{1}H NMR spectrum using a standard single-pulse experiment.
  - Acquire a ^{13}C NMR spectrum, typically with proton decoupling.
- Data Processing:
  - Apply Fourier transformation to the raw free induction decay (FID) data.
  - Perform phase and baseline corrections.
  - Reference the chemical shifts to the residual solvent peak.[3][4][5][6]
  - Integrate the peaks in the ^{1}H spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent method for identifying the functional groups present in a molecule.[7]

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Predicted IR Absorption Bands

The IR spectrum of **2-[4-(hydroxymethyl)phenoxy]acetonitrile** is expected to show characteristic absorption bands for its alcohol, ether, nitrile, and aromatic components.

Wavenumber (cm^{-1})	Functional Group	Vibration Mode	Intensity
3500-3200	Alcohol (O-H)	Stretching, H-bonded	Strong, Broad
3100-3000	Aromatic (C-H)	Stretching	Medium
3000-2850	Aliphatic (C-H)	Stretching	Medium
2260-2240	Nitrile (C≡N)	Stretching	Medium, Sharp
1600, 1500	Aromatic (C=C)	Stretching	Medium
1250 & 1040	Aryl Alkyl Ether (C-O)	Asymmetric & Symmetric Stretching	Strong
1050-1000	Alcohol (C-O)	Stretching	Strong

References for characteristic IR frequencies:[8][9][10][11][12][13][14][15][16][17][18]

Experimental Protocol for FT-IR Spectroscopy

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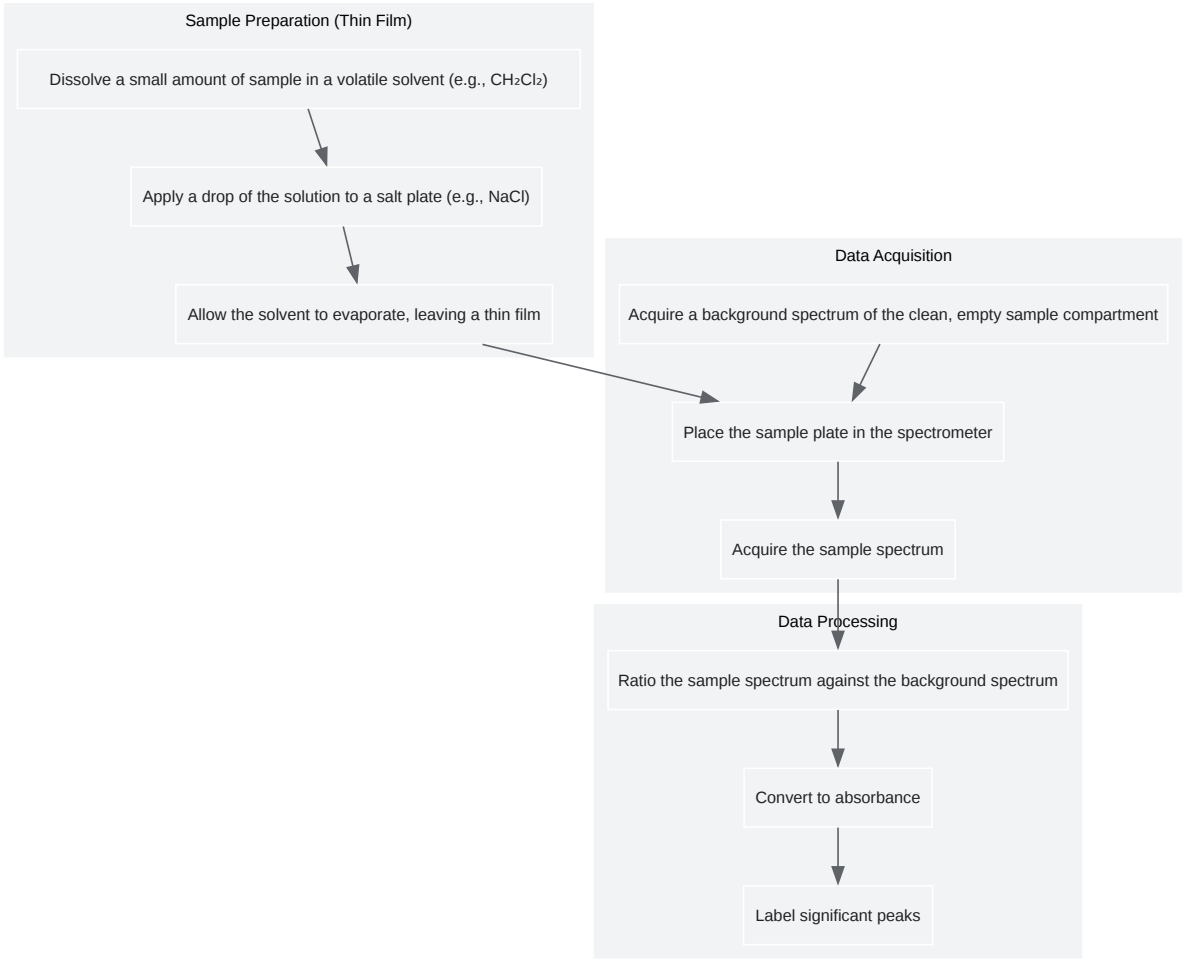

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Caption: Workflow for FT-IR data acquisition.

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Detailed Steps:

- Spectrometer Preparation:
  - Ensure the sample compartment of the FT-IR spectrometer is clean and dry.
- Background Measurement:
  - Acquire a background spectrum. This will be subtracted from the sample spectrum to remove contributions from atmospheric water and carbon dioxide.
- Sample Preparation (Thin Film Method):
  - Dissolve a small amount of the compound in a volatile solvent like dichloromethane.
  - Apply one or two drops of the solution onto a salt plate (NaCl or KBr).
  - Allow the solvent to evaporate completely, leaving a thin film of the sample on the plate.
- Sample Measurement:
  - Place the salt plate in the sample holder of the spectrometer.
  - Acquire the IR spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis:
  - The instrument software will automatically ratio the sample spectrum against the background spectrum and convert the result into an absorbance spectrum.
  - Identify and label the major absorption peaks.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation.

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Predicted Mass Spectrum

Using a soft ionization technique like Electrospray Ionization (ESI), the protonated molecule is expected to be observed.

m/z	Ion	Rationale
164.07	$[M+H]^+$	Protonated molecular ion.
146.06	$[M+H - H_2O]^+$	Loss of water from the hydroxymethyl group.
134.06	$[M+H - CH_2O]^+$	Loss of formaldehyde.
123.05	$[C_7H_7O_2]^+$	Cleavage of the O-CH_2CN bond.
107.05	$[C_7H_7O]^+$	Benzylic cleavage with loss of the hydroxymethyl group.

Note: The presence of nitrogen means the molecule has an odd nominal molecular mass, consistent with the Nitrogen Rule.[19]

Fragmentation Pathways:

The primary fragmentation pathways are expected to involve the cleavage of bonds adjacent to the oxygen atoms and the aromatic ring.[19][20][21][22][23][24][25][26][27][28] The benzylic C-C bond is also susceptible to cleavage.

Experimental Protocol for Mass Spectrometry

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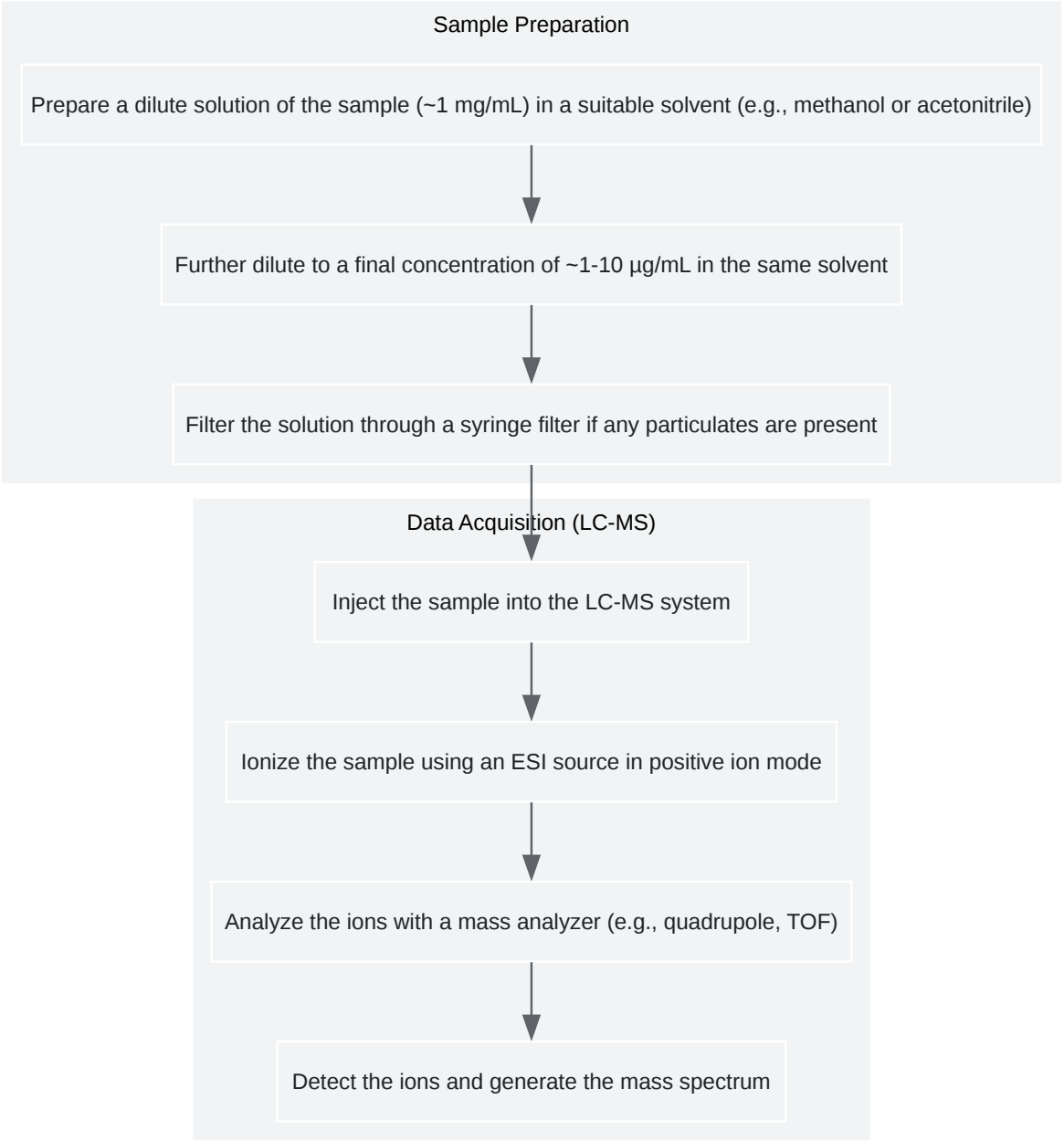

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Caption: Workflow for Mass Spectrometry data acquisition.

Detailed Steps:

- Sample Preparation:

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- Prepare a stock solution of the sample at a concentration of approximately 1 mg/mL in a high-purity solvent such as acetonitrile or methanol.[29]
- Dilute the stock solution to a final concentration of 1-10 µg/mL.
- If necessary, add a small amount of formic acid to the final solution to promote protonation in positive ion mode.

- Instrumentation and Analysis:
  - Introduce the sample into the mass spectrometer, often via direct infusion or through an LC system.
  - Use an electrospray ionization (ESI) source to generate gas-phase ions.
  - Operate the mass analyzer to scan a relevant mass-to-charge (m/z) range (e.g., m/z 50-500).
  - If desired, perform tandem MS (MS/MS) on the molecular ion peak (m/z 164) to confirm the proposed fragmentation patterns.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive spectroscopic profile for the structural elucidation of **2-[4-(hydroxymethyl)phenoxy]acetonitrile**. The predicted data in this guide, based on established spectroscopic principles, offers a reliable reference for researchers to confirm the synthesis of this compound, assess its purity, and understand its chemical behavior. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality, reproducible data, which is fundamental to rigorous scientific investigation.

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